

Replicating published findings on BC 197

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Compound of Interest

Compound Name: BC 197
CAS No.: 115295-08-4
Cat. No.: B1667838

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References

- 1. Diphtheria toxin mutant CRM197-mediated transcytosis across blood-brain barrier in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Structural basis for lack of toxicity of the diphtheria toxin mutant CRM197 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Diphtheria Toxin Mutant CRM197-Mediated Transcytosis across Blood–Brain Barrier In Vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A phase 1 study of the c-Met inhibitor, tivantinib (ARQ197) in children with relapsed or refractory solid tumors: A Children's Oncology Group study phase 1 and pilot consortium trial (ADVL1111) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. A Phase 3, Randomized, Double-Blind Study of Tivantinib (ARQ 197) in Subjects with MET Diagnostic-High Inoperable Hepatocellular Carcinoma (HCC) Treated with One Prior Systemic Therapy (ARQ - 197-A-U303)(Daiichi/Arqule) | Dana-Farber Cancer Institute [dana-farber.org]
- 6. Facebook [cancer.gov]
- 7. Study Details - Gilead Clinical Trials [gileadclinicaltrials.com]

- [8. ClinicalTrials.gov \[clinicaltrials.gov\]](#)
- [9. KITE-197 by Kite Pharma for Diffuse Large B-Cell Lymphoma: Likelihood of Approval \[pharmaceutical-technology.com\]](#)
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